

# Commercial names and suppliers of Solvent Yellow 16

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## Solvent Yellow 16: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Solvent Yellow 16**, also known by its Colour Index name C.I. 12700, is a synthetic azo dye characterized by its vibrant greenish-yellow hue.<sup>[1][2]</sup> Primarily utilized in industrial applications for coloring plastics, resins, printing inks, and aluminum foil, its utility within the realms of biological research and drug development is not well-documented in scientific literature.<sup>[1][3][4]</sup> This technical guide provides a comprehensive overview of the known commercial and technical data for **Solvent Yellow 16**, including its chemical properties, commercial suppliers, and established industrial applications. While specific experimental protocols for its use in biological staining or as a research tool are not readily available, this document will present a generalized workflow for non-polar staining, inferred from its chemical characteristics and existing histological techniques.

## Chemical and Physical Properties

**Solvent Yellow 16** is a monoazo dye soluble in various organic solvents. Its chemical structure and physical properties are summarized in the table below.

Property	Value	Reference(s)
CAS Number	4314-14-1	
C.I. Name	Solvent Yellow 16	
C.I. Number	12700	
Molecular Formula	C <sub>16</sub> H <sub>14</sub> N <sub>4</sub> O	
Molecular Weight	278.31 g/mol	
Appearance	Greenish-yellow to yellow powder	
Melting Point	155-160 °C	
Solubility	Soluble in ethanol, acetone, and other organic solvents. Insoluble in water.	
Heat Resistance (in PS)	Up to 268 °C	

## Commercial Names and Suppliers

**Solvent Yellow 16** is marketed under a variety of commercial names. The following table lists some of the common trade names and known suppliers.

Commercial Name	Supplier(s)
Transparent Yellow 3G	Hangzhou Epsilon Chemical Co., Ltd.
Sudan Yellow 146	BASF
Fat Yellow 3G	Clariant
Oil Yellow 16 AG	PSC
Waxol Yellow 4R	SI
Bestoil Yellow 3GP	FastColours LLP
Amaplast Yellow 2GH	Color-Chem
Keyplast Yellow 2GC	Keystone Aniline Corporation
Polysolve Yellow 16	Polysolve Inc.

This list is not exhaustive and represents a selection of known suppliers.

## Industrial Applications

The primary applications of **Solvent Yellow 16** are in the coloration of various materials, including:

- Plastics: Polystyrene (PS), High Impact Polystyrene (HIPS), Acrylonitrile Butadiene Styrene (ABS), Polycarbonate (PC), Polyvinyl Chloride (PVC), Polymethyl Methacrylate (PMMA), and Styrene Acrylonitrile (SAN).
- Inks: Printing inks.
- Coatings: Transparent paints and lacquers.
- Other Materials: Aluminum foil, resins, and cosmetics.

## Potential Research Applications and Methodologies

While specific, validated experimental protocols for **Solvent Yellow 16** in biological research are not prevalent in published literature, its properties as a fat-soluble (lysochrome) dye

suggest potential utility in lipid staining. The "Yellowsolve" methods, which utilize a yellow dye in a non-aqueous solvent to stain collagen, provide a conceptual framework for a potential staining workflow.

## Inferred General Protocol for Lipid Staining (Hypothetical)

The following is a generalized, hypothetical protocol for staining lipids in tissue sections, based on the principles of lysochrome staining. It is crucial to note that this protocol is not derived from a specific validated publication for **Solvent Yellow 16** and would require significant optimization and validation.

### Materials:

- Frozen or paraffin-embedded tissue sections
- **Solvent Yellow 16**
- Anhydrous solvent (e.g., absolute ethanol, 2-ethoxy-ethanol)
- Differentiating solution (e.g., 70% ethanol)
- Aqueous mounting medium
- Microscope slides and coverslips

### Procedure:

- Deparaffinization and Rehydration (for paraffin sections):
  - Immerse slides in xylene to remove paraffin.
  - Rehydrate through a graded series of ethanol (100%, 95%, 70%).
  - Rinse with distilled water.
- Staining:

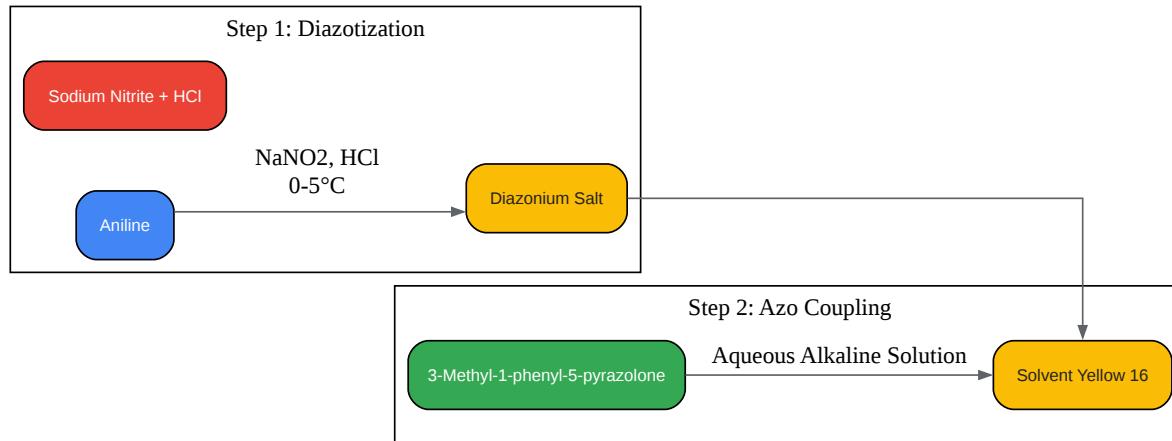
- Prepare a saturated solution of **Solvent Yellow 16** in an anhydrous solvent.
- Dehydrate the sections completely through a graded series of ethanol (70%, 95%, 100%).
- Immerse the slides in the **Solvent Yellow 16** staining solution. Incubation time will need to be determined empirically.
- Differentiation:
  - Briefly rinse the slides in a differentiating solution (e.g., 70% ethanol) to remove excess stain.
- Counterstaining (Optional):
  - A nuclear counterstain like Hematoxylin can be used to visualize cell nuclei.
- Mounting:
  - Rinse with distilled water.
  - Mount the coverslip with an aqueous mounting medium.

Expected Results: Lipid droplets would be expected to stain a vibrant yellow-green.

## Diagrams

### Chemical Synthesis of Solvent Yellow 16

The synthesis of **Solvent Yellow 16** is a two-step process involving the diazotization of an aromatic amine followed by an azo coupling reaction.

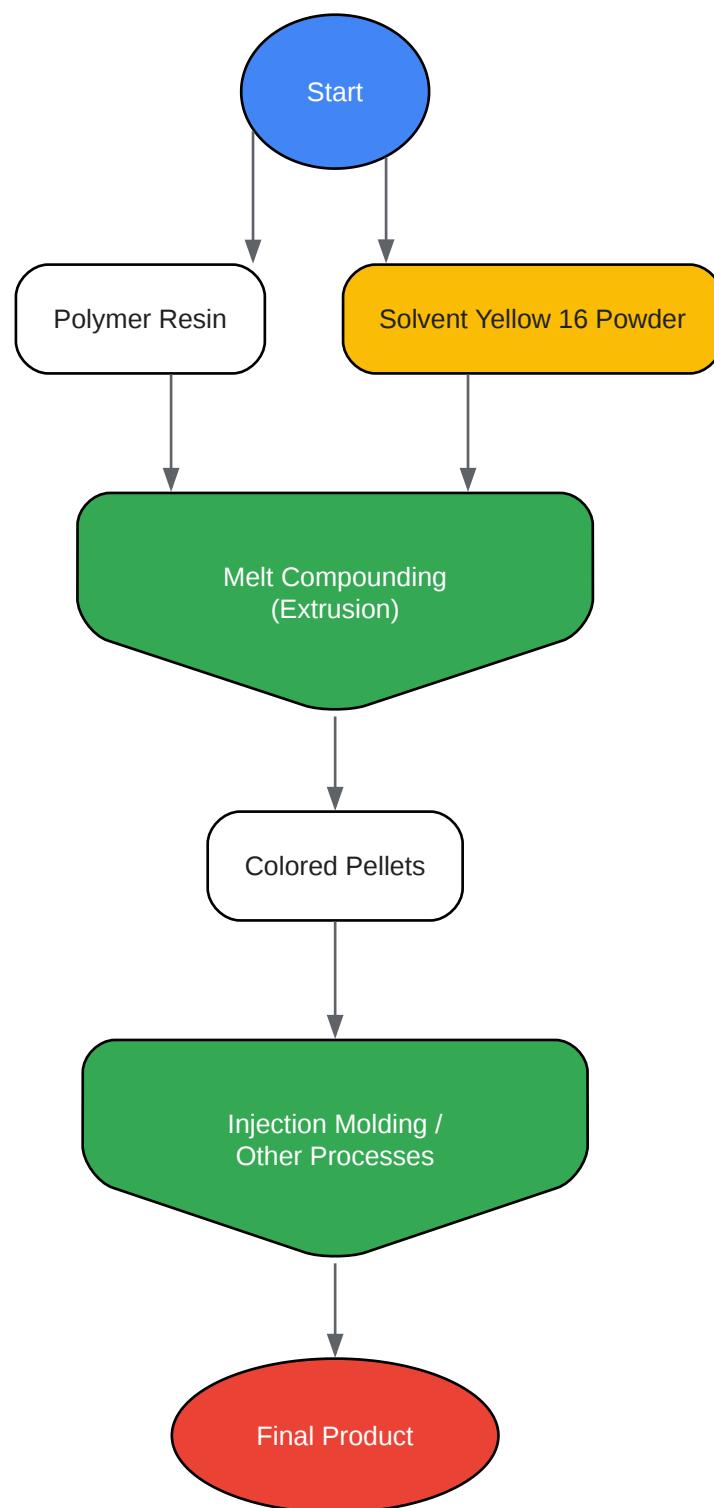


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Caption: Synthesis pathway of **Solvent Yellow 16**.

## General Workflow for Industrial Application

The following diagram illustrates a simplified workflow for the application of **Solvent Yellow 16** in the plastics industry.



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Caption: Industrial workflow for coloring plastics with **Solvent Yellow 16**.

## Conclusion

**Solvent Yellow 16** is a well-characterized industrial colorant with a broad range of applications in manufacturing. Its chemical properties, particularly its solubility in non-polar solvents, suggest a potential, albeit underexplored, role in specialized histological staining, such as for lipids. However, the lack of established and validated protocols in the scientific literature necessitates that any research application of this dye be preceded by rigorous in-house validation and optimization. Researchers interested in utilizing **Solvent Yellow 16** for biological staining should consider the general principles of lysochrome staining as a starting point for method development.

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